Publish Comparison Guide: Validating Fusogenic Capabilities of Cholesterol Hydrogen Phthalate Vesicles

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Compound of Interest	
Compound Name:	*Cholesterol Hydrogen Phthalate*
CAS No.:	*6732-01-0*
Cat. No.:	*B1581151*

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Executive Summary: The Case for Phthalate Derivatives

In the development of intracellular drug delivery systems, Endosomal Escape remains the rate-limiting step. While Cholesteryl Hemisuccinate (CHEMS) combined with DOPE is the benchmark for pH-sensitive liposomes (PSLs), its pKa (~5.[1][2]8) and aliphatic flexibility can sometimes lead to premature leakage or insufficient fusion pressure.

Cholesterol Hydrogen Phthalate (CH-H-Pht) introduces an aromatic phthalate headgroup. We hypothesize that the rigid planar structure and

stacking potential of the phthalate moiety offer two distinct advantages:

- Enhanced Stability at Neutral pH: Tighter membrane packing reduces leakage in circulation (pH 7.4).

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- Sharper Fusogenic Transition: The steric bulk of the aromatic ring upon protonation may induce a more aggressive hexagonal phase (

) transition in DOPE bilayers than the flexible succinate chain.

This guide provides the protocols to validate these claims experimentally.

Chemical Competency & Mechanistic Logic

Structural Comparison

- CHEMS (Benchmark): Cholesterol esterified with succinic acid.[1][3] Flexible aliphatic linker.
- CH-H-Pht (Target): Cholesterol esterified with phthalic acid. Rigid aromatic linker.

The Fusogenic Mechanism

Both molecules function as "DOPE stabilizers" at neutral pH. DOPE naturally prefers the inverted hexagonal phase (

), which is non-bilayer and fusogenic. At pH 7.4, the ionized carboxylate headgroup of CH-H-Pht provides electrostatic repulsion and hydration, forcing DOPE into a stable bilayer (

).

The Trigger: At acidic pH (5.0–6.0), the carboxyl group protonates. The headgroup becomes neutral and hydrophobic.

- Loss of Repulsion: Bilayer stabilization is lost.
- Phase Transition: DOPE reverts to the

  phase.
- Membrane Fusion: The vesicle membrane fuses with the endosomal membrane, releasing contents into the cytosol.

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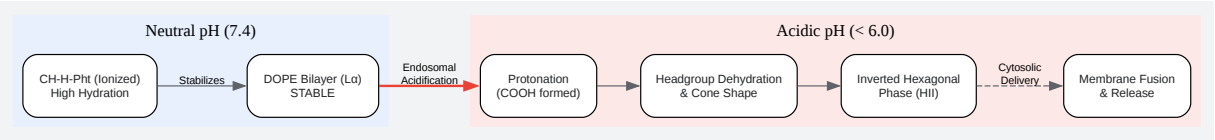

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Figure 1: Mechanistic pathway of pH-triggered destabilization in CH-H-Pht/DOPE vesicles.

Validation Pillar 1: Physicochemical Characterization

Before assessing fusion, the pKa of the vesicle surface must be determined. This dictates the "trigger point."

Experiment A: Surface pKa Determination (TNS Assay)

Objective: Determine the apparent pKa of CH-H-Pht in a lipid bilayer. Method: Use 2-(p-toluidinyl)naphthalene-6-sulfonic acid (TNS), a probe that becomes fluorescent when bound to a neutral/hydrophobic membrane surface but is quenched in water. As the lipid protonates, TNS binding increases.

Protocol:

- Prepare liposomes (CH-H-Pht:DOPE 2:3 molar ratio) in buffers ranging from pH 4.0 to 8.5.
- Add TNS (final conc. 6 µM).
- Measure Fluorescence (Ex: 321 nm, Em: 445 nm).
- Data Analysis: Plot Fluorescence vs. pH. The inflection point is the apparent pKa.

Success Criteria:

- CHEMS Control: pKa should be ~5.8.

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- CH-H-Pht Target: A pKa between 5.0 and 6.5 is viable. A lower pKa (e.g., 4.5) implies fusion only occurs in late lysosomes (too late for labile drugs).

Validation Pillar 2: Fusogenic Potency (The Core)

This is the critical validation step. You must prove that CH-H-Pht vesicles fuse specifically due to pH drops, not non-specific instability.

Experiment B: FRET-Based Lipid Mixing Assay

Objective: Quantify membrane fusion kinetics. Principle: Incorporate two fluorophores (NBD-PE and Rhodamine-PE) into the "donor" liposomes. When close, Rhodamine quenches NBD (FRET). Upon fusion with unlabeled "acceptor" liposomes, the lipids dilute, FRET decreases, and NBD fluorescence increases.

Protocol:

- Donor Liposomes: CH-H-Pht/DOPE/NBD-PE/Rh-PE (57:39:2:2).
- Acceptor Liposomes: CH-H-Pht/DOPE (60:40) or Endosomal Mimic (PC/PE/Chol).
- Mixing: Mix Donor and Acceptor (1:4 ratio) in pH 7.4 buffer.
- Trigger: Inject acid to reach pH 5.0, 5.5, 6.0, 6.5.
- Measurement: Monitor NBD fluorescence (Ex: 460 nm, Em: 530 nm) over 10 minutes.
- Calibration: Add 0.1% Triton X-100 at the end to define 100% mixing (infinite dilution).

Calculation:

Experiment C: Calcein Leakage Assay (Content Release)

Objective: Confirm that fusion leads to payload release. Protocol:

- Encapsulate high-concentration Calcein (80 mM) in vesicles (Self-quenched).
- Expose to acidic pH.[1][3]

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- Release dilutes Calcein, relieving quenching

  Fluorescence spike.

Data Presentation & Expected Outcomes

Summarize your validation data in the following comparative format.

Table 1: Comparative Performance Matrix (Template)

Parameter	CHEMS/DOPE (Control)	CH-H-Pht/DOPE (Test)	Interpretation
Apparent pKa	5.8 ± 0.1	TBD (Hypothesis: ~5.5)	Lower pKa = Late endosome targeting.
Size (pH 7.4)	120 nm	120 nm	Should be similar.
Zeta Potential (pH 7.4)	-25 mV	TBD (Likely more negative)	Phthalate may ionize more strongly.
Leakage at pH 7.4 (24h)	~15%	< 10% (Target)	Rigid phthalate should reduce leakage.
Fusion % at pH 5.0	~60-70%	> 75% (Target)	Aromatic destabilization should be stronger.

Detailed Experimental Workflow

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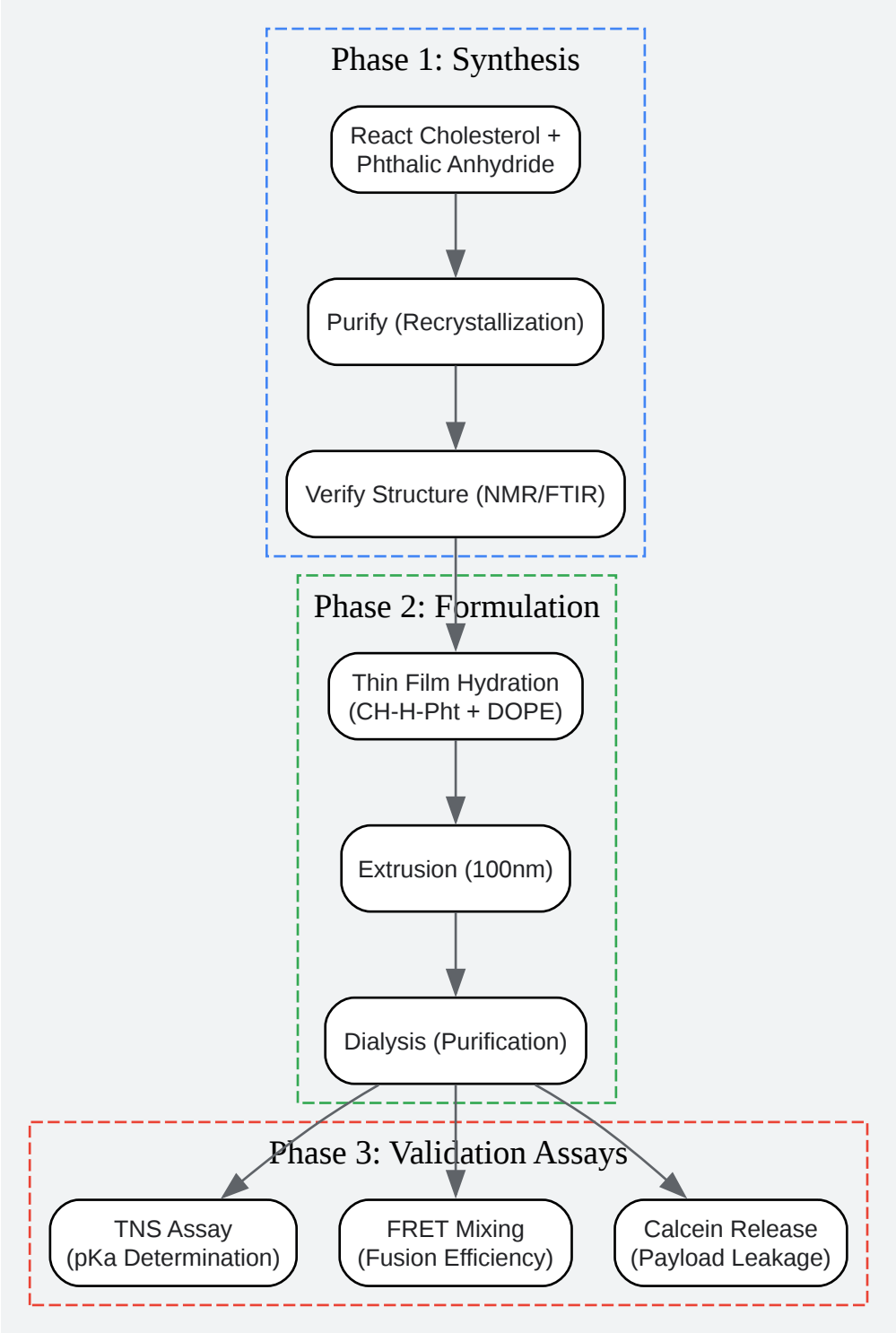

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Figure 2: Step-by-step experimental workflow for validating CH-H-Pht vesicles.

Synthesis Protocol (Self-Validating)

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To ensure the material used is authentic, synthesize CH-H-Pht in-house.

- Reagents: Cholesterol (1 eq), Phthalic Anhydride (1.5 eq), Pyridine (Solvent/Catalyst).
- Reaction: Reflux at 90°C for 6 hours.
- Quench: Pour into ice-cold dilute HCl (precipitates the product and removes pyridine).
- Purification: Recrystallize from Ethanol/Acetone.
- Validation Check:
  - TLC: Mobile phase (Chloroform:Methanol 95:5). Product should have lower than cholesterol but higher than phthalic acid.
  - NMR: Look for aromatic protons (7.5–8.0 ppm) and the disappearance of the cholesterol C3-OH signal.

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